

In-Depth Technical Guide to 3-(Pyridin-2-yl)propanenitrile

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Compound of Interest

Compound Name: 3-(Pyridin-2-yl)propanenitrile

Cat. No.: B1317712

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-(Pyridin-2-yl)propanenitrile**, a versatile building block in organic synthesis, particularly in the development of bioactive compounds. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and illustrates its application as a key intermediate in the synthesis of advanced molecular structures.

Chemical and Physical Properties

3-(Pyridin-2-yl)propanenitrile, with the CAS number 35549-47-4, is a solid at room temperature.^[1] It possesses a molecular formula of C₈H₈N₂ and a molecular weight of 132.16 g/mol.^[1] A summary of its key properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Weight	132.16 g/mol	[1]
Molecular Formula	C ₈ H ₈ N ₂	[1]
CAS Number	35549-47-4	[1]
Physical Form	Solid	[1]
Boiling Point	Not available	[2]
Storage	Sealed in a dry place at 2-8°C	[3]

Synthesis of 3-(Pyridin-2-yl)propanenitrile

A common and effective method for the synthesis of **3-(Pyridin-2-yl)propanenitrile** is the cyanoethylation of 2-vinylpyridine. This reaction involves the addition of a nitrile-containing reactant to 2-vinylpyridine.

Experimental Protocol: Cyanoethylation of 2-Vinylpyridine

Materials:

- 2-Vinylpyridine
- Acrylonitrile
- Basic catalyst (e.g., sodium methoxide, Triton B)
- Anhydrous solvent (e.g., ethanol, acetonitrile)
- Reaction vessel with a stirrer and reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a clean, dry reaction vessel, dissolve 2-vinylpyridine in the anhydrous solvent.
- Add the basic catalyst to the solution and stir until it is completely dissolved.
- Slowly add acrylonitrile to the reaction mixture. An exothermic reaction may occur, so the addition rate should be controlled to maintain a safe temperature.
- After the addition is complete, heat the mixture to reflux and maintain this temperature for several hours, monitoring the reaction progress by techniques such as thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the catalyst with a suitable acid (e.g., acetic acid).
- Remove the solvent under reduced pressure.
- The resulting crude product can be purified by vacuum distillation or column chromatography to yield pure **3-(Pyridin-2-yl)propanenitrile**.

Applications in Organic Synthesis

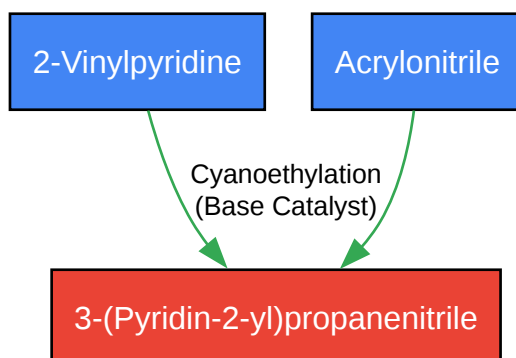
3-(Pyridin-2-yl)propanenitrile serves as a valuable intermediate in the synthesis of a variety of more complex molecules, including those with potential biological activity. Its pyridine and nitrile functional groups offer multiple reaction sites for further chemical transformations.

Role as a Precursor in the Synthesis of Bioactive Molecules

The nitrile group can be hydrolyzed to a carboxylic acid, reduced to an amine, or used in the formation of heterocyclic rings. The pyridine ring can undergo N-alkylation, oxidation, or be used in cross-coupling reactions. These functionalities make **3-(Pyridin-2-yl)propanenitrile** a key component in the synthesis of compounds for drug discovery and development. For instance, it is a known intermediate in the synthesis of certain mesoionic insecticides.

Logical Relationship: Synthesis Pathway

The following diagram illustrates the synthesis of **3-(Pyridin-2-yl)propanenitrile** from 2-vinylpyridine through cyanoethylation.



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Caption: Synthesis of **3-(Pyridin-2-yl)propanenitrile**.

Safety and Handling

3-(Pyridin-2-yl)propanenitrile is classified as harmful if swallowed (Acute Toxicity 4, Oral).[1] Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be stored in a cool, dry, and well-ventilated area in a tightly sealed container.

Conclusion

3-(Pyridin-2-yl)propanenitrile is a valuable and versatile chemical intermediate. Its straightforward synthesis and the reactivity of its functional groups make it an important building block for the creation of a wide range of more complex molecules, particularly in the fields of medicinal chemistry and drug development. This guide provides essential information for researchers and scientists working with this compound.

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